

# Evaluating the lightfastness of Reactive orange 13 against industry standards

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Reactive orange 13

Cat. No.: B1172145

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## Evaluating the Lightfastness of Reactive Orange 13 Against Industry Peers

A Comparative Guide for Researchers and Drug Development Professionals

The lightfastness of a dye is a critical parameter in the textile industry and for various scientific applications, signifying its resistance to fading upon exposure to light. For researchers, scientists, and professionals in drug development, understanding the photostability of compounds is paramount. This guide provides an objective comparison of the lightfastness of C.I. **Reactive Orange 13** against other commercially available reactive orange dyes, supported by industry-standard experimental data.

## Comparative Lightfastness Data

The following table summarizes the lightfastness ratings of **Reactive Orange 13** and a selection of other reactive orange dyes, as determined by the ISO 105-B02 standard. The ratings are based on the Blue Wool Scale, where a higher number indicates superior resistance to fading.

Dye Name	C.I. Name	Lightfastness Rating (ISO 105-B02)
Reactive Orange 13	-	4
Reactive Orange 4	18260	4, 3-5[1][2]
Reactive Orange 16	17757	3-4[3]
Reactive Orange 29	13428	5[4]
Reactive Orange 84	292810	3-4[5]
Reactive Orange 96	-	5-6[6]

## Experimental Protocols

The lightfastness of reactive dyes is primarily evaluated using two internationally recognized standards: ISO 105-B02 and AATCC Test Method 16.3. Both methods utilize a xenon arc lamp to simulate natural sunlight under controlled laboratory conditions.

### ISO 105-B02: Textiles — Tests for colour fastness — Part B02: Colour fastness to artificial light: Xenon arc fading lamp test

This standard specifies the procedures for determining the colorfastness of textiles to an artificial light source that mimics natural daylight (D65).[7][8][9]

Detailed Methodology:

- **Specimen Preparation:** A specimen of the textile dyed with the reactive orange dye is prepared. The size of the specimen depends on the apparatus but must have an exposed area of at least 10 mm x 8 mm.[8] A portion of the specimen is covered with an opaque mask to serve as an unexposed reference.
- **Reference Materials:** A set of Blue Wool references (typically grades 1-8) are prepared and mounted alongside the test specimen.[10] Each higher-numbered reference is approximately twice as lightfast as the preceding one.

- **Exposure Conditions:** The specimens and Blue Wool references are exposed to a xenon arc lamp under controlled conditions of temperature, humidity, and irradiance. The standard allows for different test cycles to simulate various end-use environments.[\[10\]](#)
  - **Light Source:** Filtered xenon arc lamp.
  - **Irradiance:** Controlled at a specific level (e.g., 42 W/m<sup>2</sup> in the 300-400 nm range).
  - **Temperature:** Monitored using a Black Standard Thermometer (BST) or Black Panel Thermometer (BPT).
  - **Humidity:** Controlled to a specified effective humidity.
- **Evaluation:** The test specimen is periodically inspected for fading. The exposure is continued until a specified contrast (typically a grade 4 on the Grey Scale for Colour Change) is observed between the exposed and unexposed parts of the specimen or a specific Blue Wool reference.
- **Rating:** The lightfastness of the specimen is assessed by comparing the degree of its fading to that of the Blue Wool references. The lightfastness rating corresponds to the number of the Blue Wool reference that shows a similar amount of fading.

## AATCC Test Method 16.3-2020: Colorfastness to Light: Xenon-Arc

This American Association of Textile Chemists and Colorists (AATCC) standard also provides procedures for determining the colorfastness of textiles to light using a xenon arc lamp.[\[11\]](#)[\[12\]](#)[\[13\]](#)

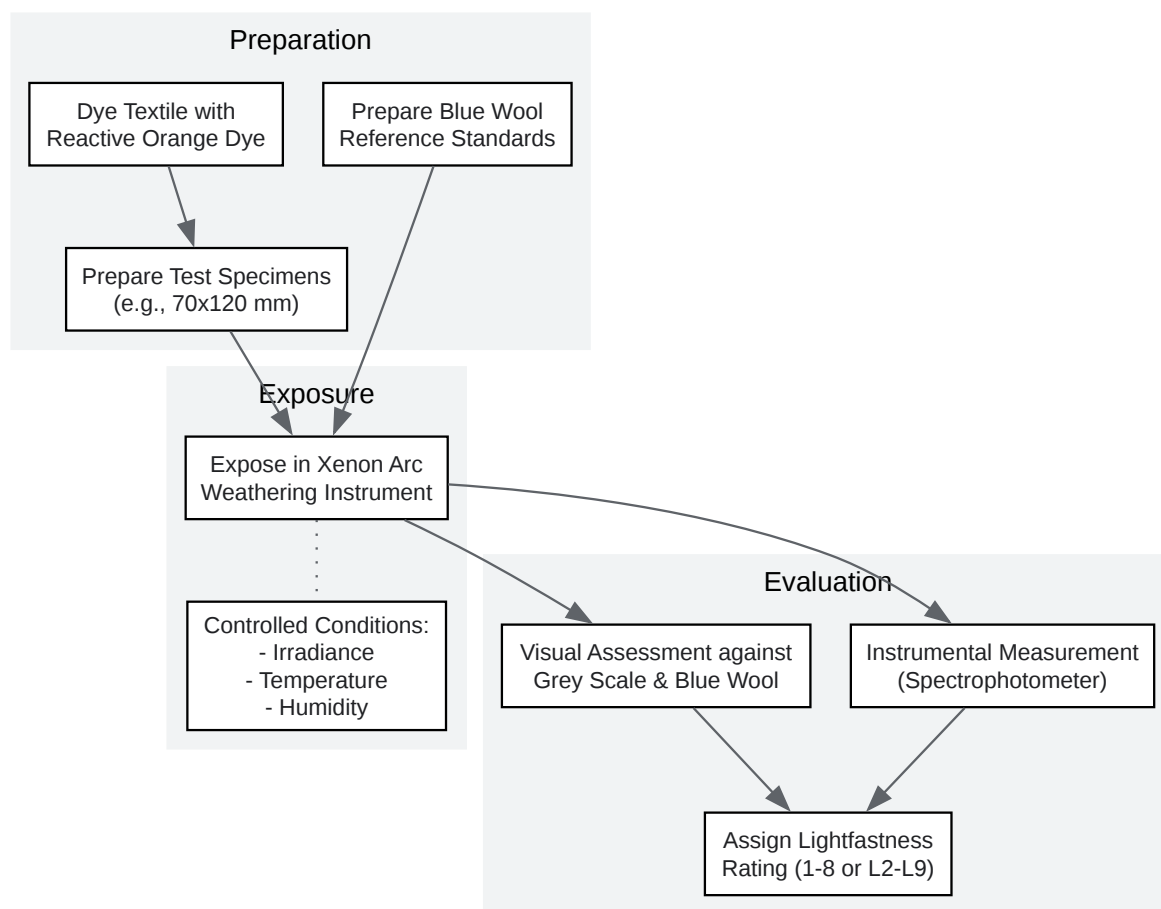
### Detailed Methodology:

- **Specimen Preparation:** Textile samples are cut to a minimum size of 70 mm x 120 mm. At least three replicate specimens are prepared for each dye.[\[11\]](#)
- **Test Conditions:** The method offers several options for test conditions, varying in light/dark cycles, temperature, and relative humidity to simulate different in-use scenarios.[\[11\]](#)

- Option 1: Alternating light and dark cycles.
- Option 2 & 3: Continuous light with different temperature and humidity settings.
- Exposure: The prepared specimens are exposed to the xenon arc light source under the selected conditions.
- Evaluation: The change in color of the exposed specimens is evaluated against the AATCC Blue Wool Lightfastness Standards (L2-L9) or by instrumental color measurement.
- Rating: The colorfastness is rated on a scale from Class 1 (very poor) to Class 5 (excellent) based on the AATCC Evaluation Procedure 1 (Gray Scale for Color Change) or by the number of AATCC Fading Units (AFUs) required to produce a specific amount of color change.

## Experimental Workflow

The following diagram illustrates the general workflow for evaluating the lightfastness of a reactive dye according to industry standards.



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Fig. 1: General workflow for lightfastness testing of reactive dyes.

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- To cite this document: BenchChem. [Evaluating the lightfastness of Reactive orange 13 against industry standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172145#evaluating-the-lightfastness-of-reactive-orange-13-against-industry-standards]

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